

Application Notes and Protocols for SCR-1481B1 In Vivo Xenograft Model

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Compound of Interest

Compound Name: SCR-1481B1

Cat. No.: B15579585

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Introduction

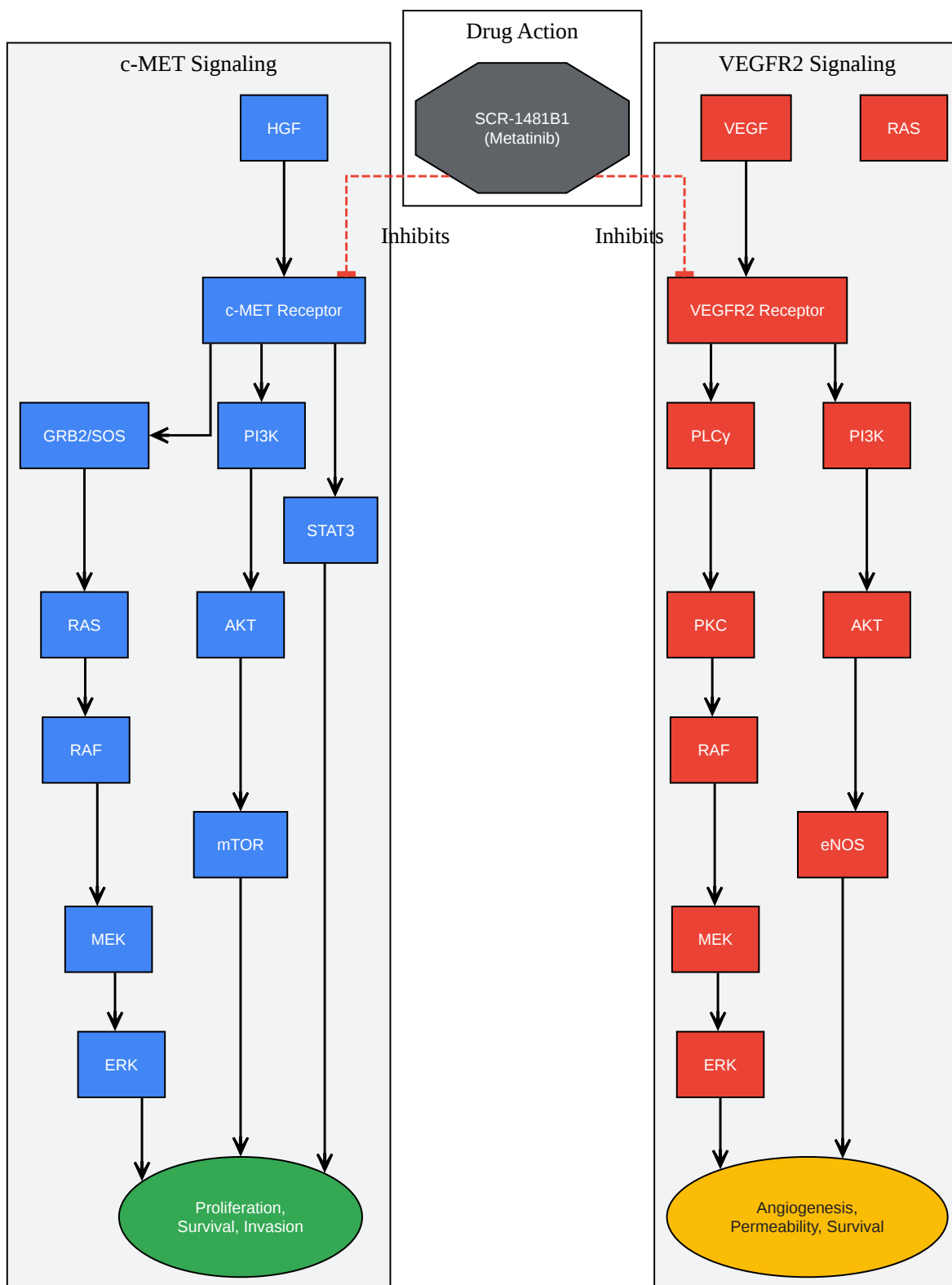
SCR-1481B1, also known as Metatinib, is a potent small molecule inhibitor targeting both c-MET (Mesenchymal-Epithelial Transition factor) and VEGFR2 (Vascular Endothelial Growth Factor Receptor 2).^[1] Both c-MET and VEGFR2 are receptor tyrosine kinases that play crucial roles in tumor cell proliferation, survival, migration, invasion, and angiogenesis.^[2]

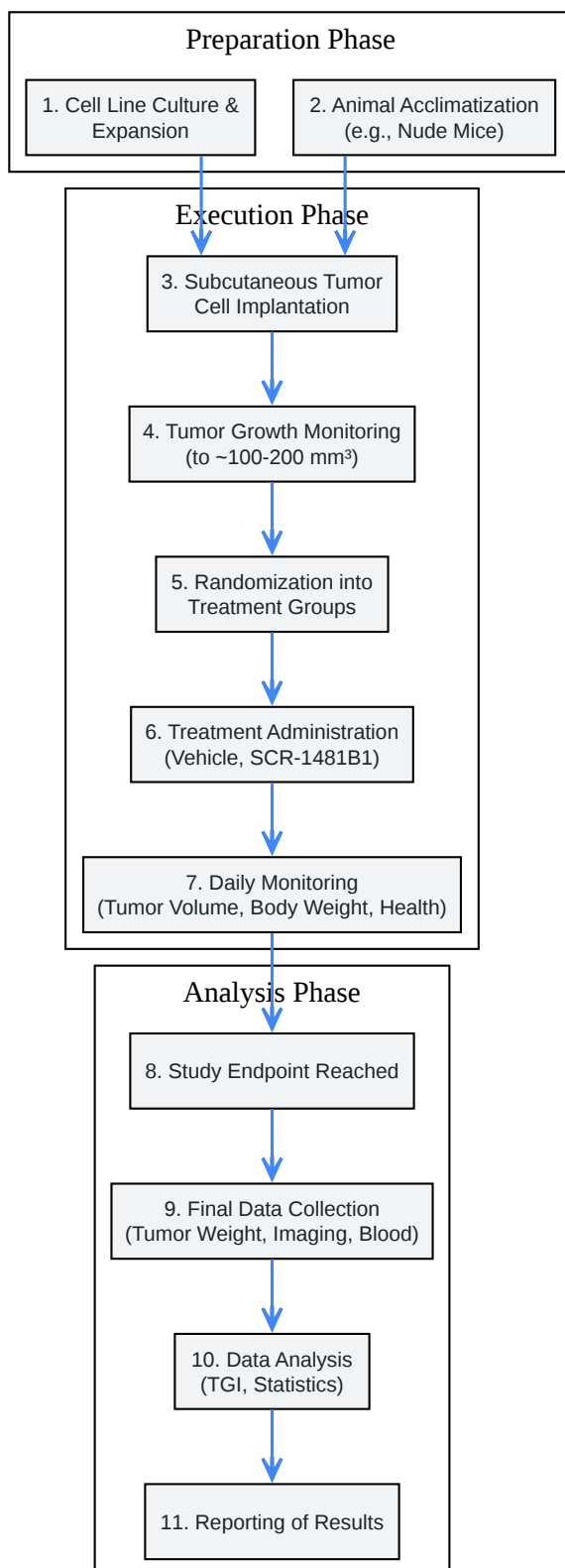
Dysregulation of these signaling pathways is implicated in the progression of numerous human cancers, making dual inhibition a promising therapeutic strategy. Preclinical evaluation of **SCR-1481B1** in a robust in vivo xenograft model is a critical step in its development as a potential anti-cancer therapeutic.

This document provides a detailed protocol for establishing and utilizing a subcutaneous xenograft model to evaluate the in vivo efficacy of **SCR-1481B1**. It includes procedures for cell line selection, animal handling, tumor implantation, drug administration, and endpoint analysis.

Signaling Pathways of Interest

SCR-1481B1 exerts its anti-tumor effects by inhibiting the c-MET and VEGFR2 signaling pathways. Understanding these pathways is essential for interpreting experimental outcomes.





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. xenograft.org [xenograft.org]
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